

Propan-2-yl 2-bromo-2-methylpropanoate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Isopropyl 2-bromo-2-methylpropanoate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Propan-2-yl 2-bromo-2-methylpropanoate, also known as isopropyl 2-bromoisobutyrate, is a key chemical intermediate with significant applications in the pharmaceutical and polymer chemistry sectors. Its chemical structure, featuring a reactive bromine atom and an isopropyl ester group, makes it a versatile building block for the synthesis of more complex molecules. Notably, it serves as a crucial precursor in the production of Elafibranor, a dual peroxisome proliferator-activated receptor (PPAR) agonist investigated for the treatment of metabolic diseases. This guide provides an in-depth overview of the physical properties of propan-2-yl 2-bromo-2-methylpropanoate, detailed experimental protocols for their determination, and insights into its role in relevant biological signaling pathways.

Physical and Chemical Properties

Propan-2-yl 2-bromo-2-methylpropanoate is a colorless to pale yellow liquid under standard conditions.^[1] A comprehensive summary of its key physical and chemical properties is presented in the tables below.

General Properties

Property	Value	Reference
CAS Number	51368-55-9	[1]
Molecular Formula	C ₇ H ₁₃ BrO ₂	[1]
Molecular Weight	209.08 g/mol	
Appearance	Colorless to pale yellow liquid	[1] [2]

Physical Properties

Property	Value	Reference
Boiling Point	168-170 °C	[1]
Density	1.24 g/cm ³ at 20 °C	
Refractive Index (n _D ²⁰)	1.436	[1]
Flash Point	63 °C	
Solubility	Soluble in isopropyl alcohol. [2] Generally soluble in most organic solvents. Insoluble in water. [3]	

Experimental Protocols

Detailed experimental procedures for the determination of the key physical properties of propan-2-yl 2-bromo-2-methylpropanoate are provided below. These protocols are based on established methodologies for organic liquids.

Determination of Boiling Point

Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

Apparatus:

- Heating mantle or oil bath

- Round-bottom flask (50 mL)
- Distillation head
- Condenser
- Thermometer (-10 to 200 °C)
- Receiving flask
- Boiling chips

Procedure:

- Place approximately 20 mL of propan-2-yl 2-bromo-2-methylpropanoate and a few boiling chips into the round-bottom flask.
- Assemble the distillation apparatus. Ensure the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor.
- Begin heating the flask gently.
- Record the temperature at which the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point.
- Record the atmospheric pressure at the time of the measurement.

Determination of Density

Principle: Density is the mass per unit volume of a substance.

Apparatus:

- Pycnometer (specific gravity bottle) of a known volume (e.g., 10 mL)
- Analytical balance (accurate to ± 0.0001 g)
- Water bath with temperature control

Procedure:

- Clean and dry the pycnometer thoroughly. Determine and record its empty mass.
- Calibrate the pycnometer by filling it with deionized water of a known temperature and density. Record the mass.
- Empty and dry the pycnometer.
- Fill the pycnometer with propan-2-yl 2-bromo-2-methylpropanoate, ensuring no air bubbles are present.
- Place the filled pycnometer in a water bath set to a constant temperature (e.g., 20 °C) until thermal equilibrium is reached.
- Adjust the liquid level to the calibration mark, if necessary.
- Dry the outside of the pycnometer and measure its mass.
- Calculate the density using the formula: Density = (mass of liquid) / (volume of pycnometer).

Determination of Refractive Index

Principle: The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material.

Apparatus:

- Abbe refractometer
- Constant temperature water circulator
- Dropper
- Lint-free tissue
- Ethanol or acetone for cleaning

Procedure:

- Turn on the refractometer and the constant temperature water circulator, setting the temperature to 20 °C.
- Clean the prism surfaces of the refractometer with a soft tissue moistened with ethanol or acetone and allow them to dry completely.
- Using a clean dropper, place a few drops of propan-2-yl 2-bromo-2-methylpropanoate onto the measuring prism.
- Close the prisms.
- Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the center of the crosshairs.
- Read the refractive index value from the scale.
- Clean the prisms thoroughly after the measurement.

Determination of Solubility

Principle: "Like dissolves like." The solubility of a substance in a solvent is determined by the similarity of their polarities.

Apparatus:

- Test tubes
- Vortex mixer
- Graduated pipettes

Procedure:

- Qualitative Assessment:
 - In separate test tubes, add 1 mL of various solvents (e.g., water, ethanol, acetone, diethyl ether, toluene).

- To each test tube, add propan-2-yl 2-bromo-2-methylpropanoate dropwise, vortexing after each addition, until the solution becomes saturated or a significant amount has been added.
- Observe and record the miscibility or solubility at room temperature.

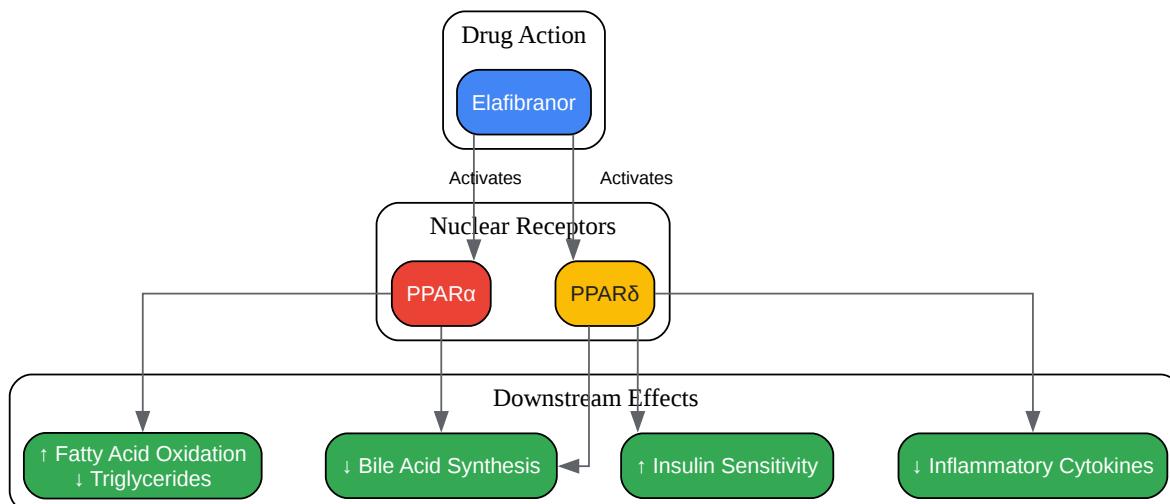
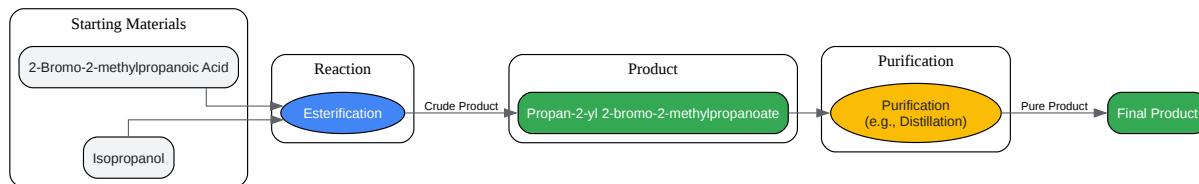
- Quantitative Assessment (for a specific solvent):
 - Prepare a saturated solution of propan-2-yl 2-bromo-2-methylpropanoate in a chosen solvent at a specific temperature by adding an excess of the solute to a known volume of the solvent and stirring until equilibrium is reached.
 - Carefully separate a known volume of the clear, saturated solution.
 - Determine the mass of the dissolved solute in that volume, for example, by evaporating the solvent and weighing the residue.
 - Express the solubility in terms of g/100 mL or mol/L.

Role in Drug Development: Elafibranor Synthesis and Signaling Pathway

Propan-2-yl 2-bromo-2-methylpropanoate is a key starting material in the synthesis of Elafibranor.^[1] Elafibranor is a dual agonist of Peroxisome Proliferator-Activated Receptors alpha (PPAR α) and delta (PPAR δ), which are nuclear receptors that regulate gene expression involved in lipid metabolism, glucose homeostasis, and inflammation.^{[1][4]}

Synthesis Workflow of Propan-2-yl 2-bromo-2-methylpropanoate

The synthesis of propan-2-yl 2-bromo-2-methylpropanoate typically involves the esterification of 2-bromo-2-methylpropanoic acid with isopropanol.



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